

Asparenomycin B: A Technical Guide to its Antibacterial Spectrum of Activity

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Compound of Interest

Compound Name: Asparenomycin B

Cat. No.: B1245664

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Introduction

Asparenomycin B is a naturally occurring carbapenem antibiotic belonging to the asparenomycin family, which also includes asparenomycins A and C.^{[1][2]} These antibiotics are produced by the fermentation of *Streptomyces tokumonensis* sp. nov. and *Streptomyces argenteolus*.^{[2][3]} Like other carbapenems, asparenomycins exhibit a broad spectrum of antibacterial activity against both Gram-positive and Gram-negative bacteria.^[1] This technical guide provides a comprehensive overview of the antibacterial spectrum of **asparenomycin B**, its mechanism of action, and detailed experimental protocols for its evaluation.

Data Presentation: Antibacterial Spectrum of Asparenomycin B

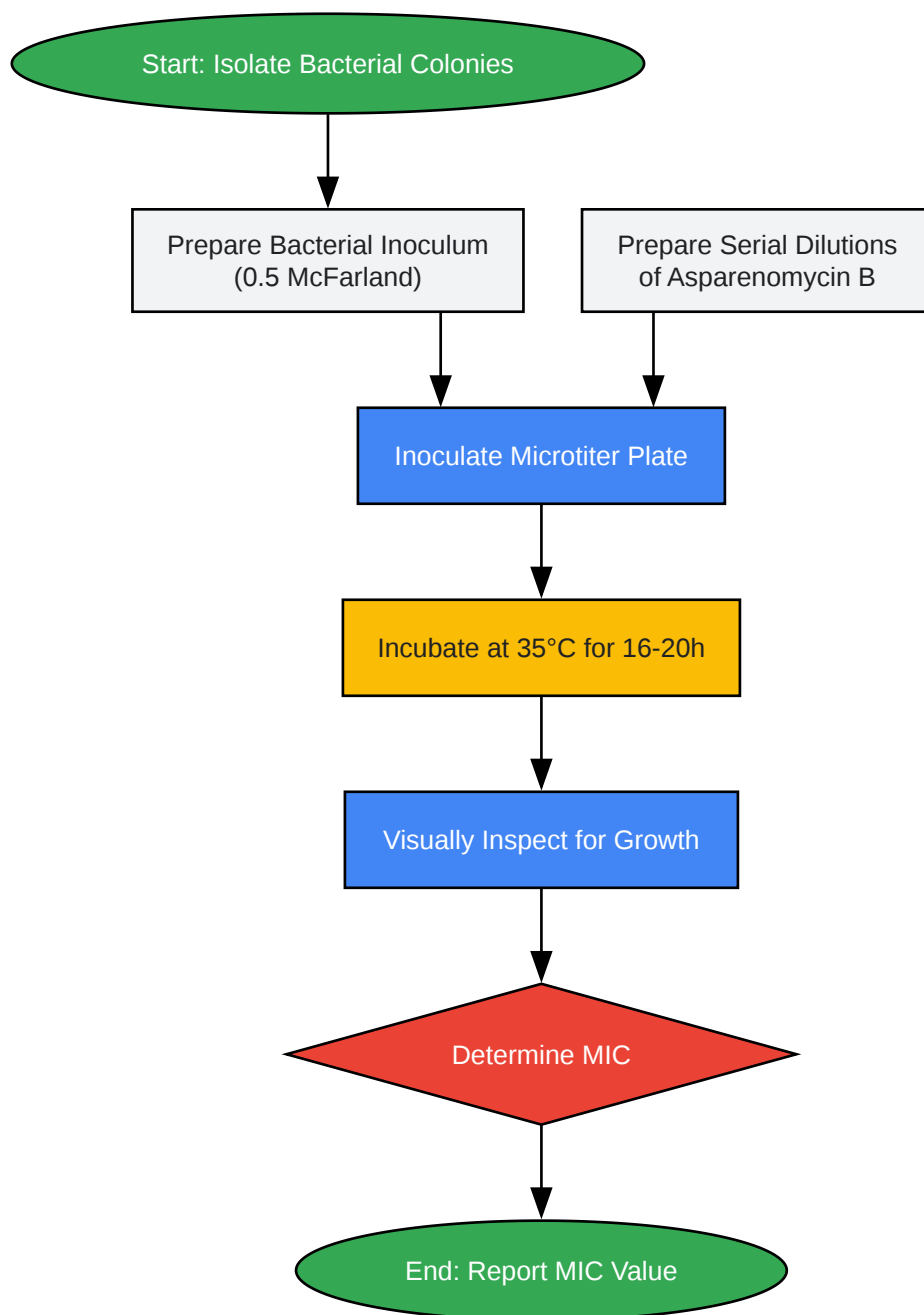
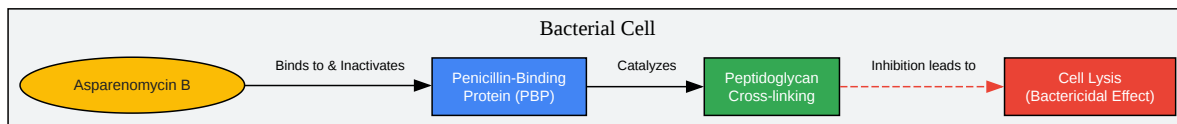
Extensive literature searches did not yield specific quantitative Minimum Inhibitory Concentration (MIC) data for **Asparenomycin B** in publicly available scientific journals. The primary research article detailing the antibacterial activity of the asparenomycin family, "Asparenomycins A, B and C, new carbapenem antibiotics. IV. Antibacterial activity," indicates broad-spectrum activity for the class, but the specific MIC values for **Asparenomycin B** are not detailed in the accessible abstract.^[1]

While quantitative data for **Asparenomycin B** is not available, the study on asparenomycins indicates that as a class, they are potent against a wide range of bacteria. Asparenomycin A, a closely related compound, has been shown to be bactericidal.^[1]

Mechanism of Action

As a member of the carbapenem class of β -lactam antibiotics, **Asparenomycin B**'s primary mechanism of action is the inhibition of bacterial cell wall synthesis. This occurs through the covalent binding to and inactivation of essential penicillin-binding proteins (PBPs). The acylation of these enzymes prevents the cross-linking of peptidoglycan, a critical component of the bacterial cell wall, ultimately leading to cell lysis and death.

The asparenomycin family, including B, has also been shown to be effective inhibitors of a wide array of β -lactamases, including both penicillinases and cephalosporinases. This inhibition occurs through the formation of a stable acyl-enzyme complex, protecting the antibiotic from enzymatic degradation and restoring activity against otherwise resistant bacteria.



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References

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